

# In-Depth Technical Guide: Triethylene Glycol Monobenzyl Ether Safety and Handling

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## Compound of Interest

Compound Name: *Triethylene glycol monobenzyl ether*

Cat. No.: B150724

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This guide provides a comprehensive overview of the safety and handling precautions for **Triethylene Glycol Monobenzyl Ether** (CAS No. 55489-58-2). It is intended for researchers, scientists, and professionals in drug development who may handle this substance.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Triethylene Glycol Monobenzyl Ether** is presented in the table below. This data is essential for understanding its behavior and potential hazards.

| Property          | Value              | Reference           |
|-------------------|--------------------|---------------------|
| Molecular Formula | C13H20O4           | <a href="#">[1]</a> |
| Molecular Weight  | 240.30 g/mol       | <a href="#">[1]</a> |
| Appearance        | Liquid             | <a href="#">[1]</a> |
| Boiling Point     | 358 °C at 760 mmHg | <a href="#">[1]</a> |
| Density           | 1.09 g/cm³         | <a href="#">[1]</a> |
| CAS Number        | 55489-58-2         | <a href="#">[1]</a> |

## Hazard Identification and Classification

**Triethylene Glycol Monobenzyl Ether** is classified as a hazardous substance. The following table summarizes its GHS classification.

| Hazard Class   | Category | Hazard Statement  |
|--|----------|---|
| Acute Toxicity, Oral   | 4        | H302: Harmful if swallowed. <a href="#">[1]</a><br><a href="#">[2]</a>          |
| Skin Corrosion/Irritation  | 2        | H315: Causes skin irritation. <a href="#">[1]</a><br><a href="#">[2]</a>        |
| Serious Eye Damage/Eye Irritation  | 2A       | H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a>    |
| Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation) | 3        | H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a> |

Signal Word: Warning[\[1\]](#)

Hazard Pictograms:



## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

- Wear appropriate personal protective equipment (PPE).[\[1\]](#)

Storage:

- Store in a well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Recommended storage temperature is between 15-25°C.[\[3\]](#)

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

| Control Parameter      | Recommendation   |
|------------------------|--|
| Engineering Controls   | Use in a well-ventilated area. Local exhaust ventilation is recommended. <a href="#">[1]</a> |
| Eye/Face Protection    | Wear safety glasses with side-shields or chemical safety goggles. <a href="#">[1]</a>        |
| Skin Protection        | Wear protective gloves and impervious clothing.<br><a href="#">[1]</a>                       |
| Respiratory Protection | If ventilation is inadequate, use a suitable respirator. <a href="#">[1]</a>                 |

## First-Aid Measures

In case of exposure, immediate first aid is crucial.

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| If Swallowed   | Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a>  |
| If on Skin     | Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. <a href="#">[1]</a>                          |
| If Inhaled     | Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a>  |
| If in Eyes     | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a> |

## Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

Unsuitable Extinguishing Media:

- Do not use a heavy water stream.[\[3\]](#)

Specific Hazards Arising from the Chemical:

- Combustible liquid.[\[3\]](#)
- Hazardous decomposition products may include carbon oxides.[\[3\]](#)

Protective Equipment and Precautions for Firefighters:

- Wear self-contained breathing apparatus and full protective clothing.[1]

## Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures:

- Evacuate unnecessary personnel.[3]
- Wear appropriate personal protective equipment.[1]
- Ensure adequate ventilation.[1]

Environmental Precautions:

- Prevent entry into sewers and public waters.[3]

Methods and Materials for Containment and Cleaning Up:

- Absorb spillage with inert materials (e.g., sand, diatomaceous earth).[3]
- Collect and place in a suitable container for disposal.[3]

## Experimental Protocols

The following sections detail standardized experimental protocols for assessing the toxicity of chemicals like **Triethylene Glycol Monobenzyl Ether**, based on OECD guidelines.

### Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is used to assess the acute oral toxicity of a substance.[4]

**Principle:** The test substance is administered orally to a group of fasted animals at one of the defined dose levels (5, 50, 300, and 2000 mg/kg body weight). The test's outcome is the observation of mortality or evident toxicity at a specific dose level.

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually rats) of a single sex are used.[5]

- Housing and Feeding: Animals are housed in standard conditions with free access to food and water, except for a brief fasting period before dosing.[5]
- Dose Preparation: The test substance is typically administered in a constant volume, with the concentration adjusted to achieve the desired dose. Water is the preferred vehicle; if the substance is not soluble in water, an oil (e.g., corn oil) may be used.[5]
- Administration: The substance is administered by gavage in a single dose.[5]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[5]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[3]

## In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro test is used to predict the skin irritation potential of a chemical.[6]

Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Cell viability is measured to assess the level of irritation.[6]

Methodology:

- RhE Model: A commercially available RhE model is used.
- Application of Test Chemical: A small amount of the test chemical is applied to the surface of the RhE tissue.[6]
- Incubation: The treated tissues are incubated for a defined period.
- Viability Assessment: After incubation, cell viability is determined using a colorimetric assay, such as the MTT assay. The reduction of MTT to formazan by mitochondrial dehydrogenases in viable cells is quantified spectrophotometrically.[7]

- Classification: A chemical is identified as an irritant if the tissue viability is reduced below a certain threshold (typically  $\leq 50\%$ ) compared to the negative control.[6]

## Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[8]

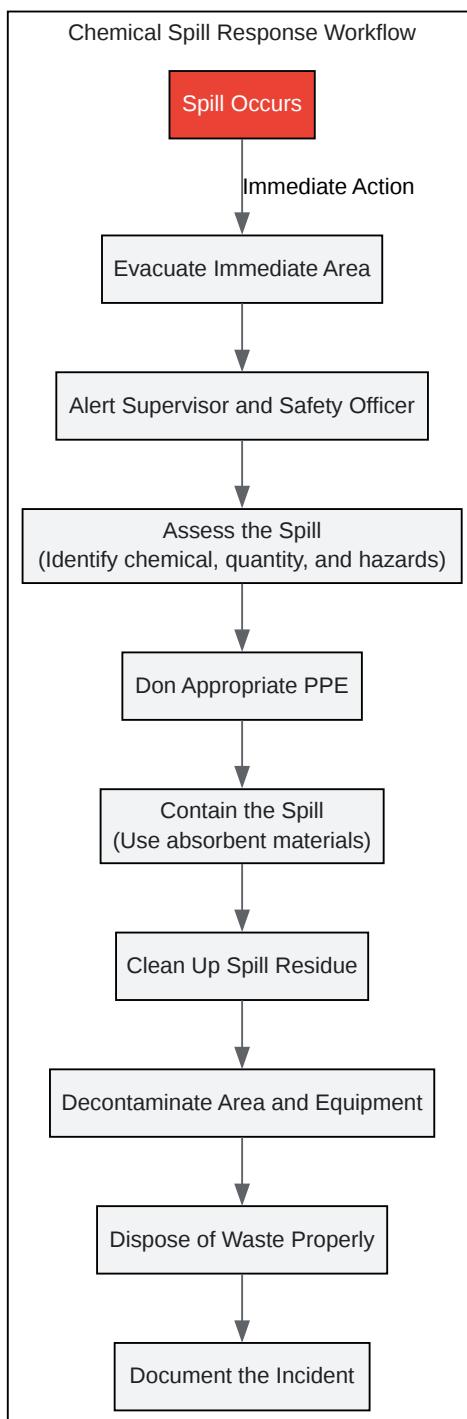
Principle: A single dose of the test substance is applied to the eye of an experimental animal. The degree of eye irritation/corrosion is then evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.[8]

Methodology:

- Animal Selection: Healthy, adult albino rabbits are typically used.[9]
- Dose Application: A small, defined amount of the test substance (liquid or solid) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[9]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[10]
- Scoring: Ocular lesions are scored according to a standardized system.[10]
- Reversibility: The reversibility of any observed effects is also assessed.[10]
- Pain Management: The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[8]

## Visualizations

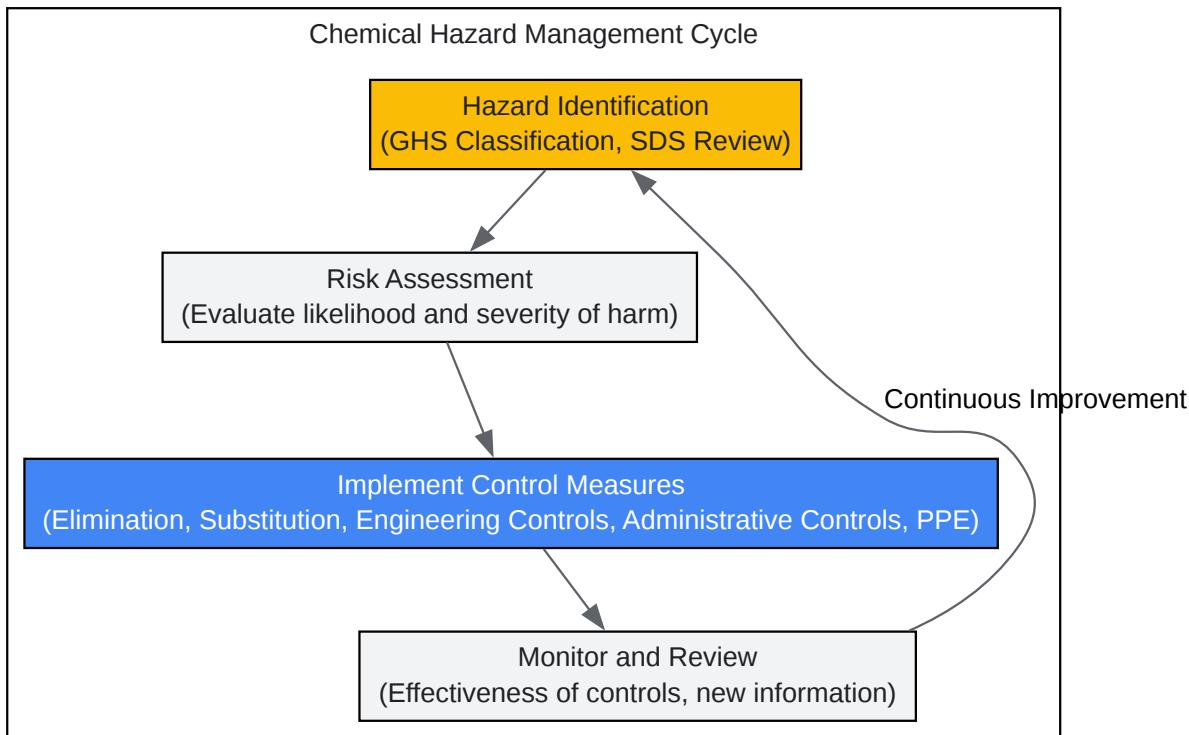
### Workflow for Handling a Chemical Spill

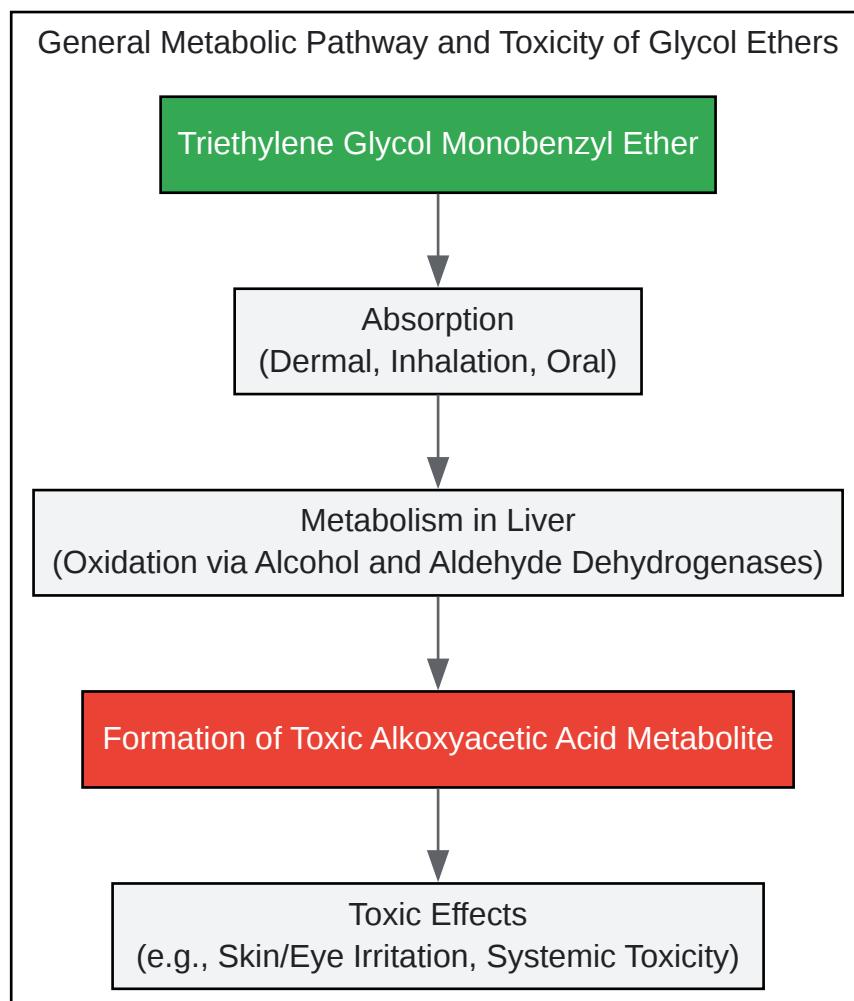


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Caption: A general workflow for responding to a chemical spill.

## Hazard Management Process





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